

Application Notes and Protocols for Oral Administration of Zelquistinel in Mice

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Compound of Interest

Compound Name: Zelquistinel

Cat. No.: B611930

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Introduction

Zelquistinel (formerly AGN-241751) is an orally bioavailable, small-molecule positive allosteric modulator of the N-methyl-D-aspartate (NMDA) receptor.^{[1][2]} It acts on a unique binding site on the NMDA receptor, independent of the glycine site, to enhance receptor activity and promote synaptic plasticity.^[1] Preclinical studies in rodent models have demonstrated that oral administration of **Zelquistinel** produces rapid and sustained antidepressant-like effects.^{[2][3]} This document provides a detailed protocol for the preparation and oral administration of **Zelquistinel** to mice for preclinical research, based on published studies.

Mechanism of Action

Zelquistinel enhances the function of NMDA receptors, which are critical for synaptic plasticity, learning, and memory. By positively modulating these receptors, **Zelquistinel** is thought to stimulate downstream signaling cascades, including the Akt/mTOR pathway, leading to an increase in the synthesis of synaptic proteins. This enhancement of synaptic plasticity is believed to underlie its rapid and sustained antidepressant effects.

Pharmacokinetics in Rodents

Zelquistinel exhibits excellent oral bioavailability in rodents (approximately 100% in rats). Following oral administration, it is rapidly absorbed, reaching peak plasma concentrations

within 30 minutes. The mean half-life of **Zelquistinel** in rats ranges from 1.21 to 2.06 hours.

Data Presentation

The following tables summarize key quantitative data from preclinical studies of orally administered **Zelquistinel** in rodents.

Table 1: Pharmacokinetic Parameters of **Zelquistinel** in Rats Following Oral Administration

Parameter	Value
Bioavailability	~100%
Time to Peak Plasma Concentration (Tmax)	0.5 hours
Mean Half-life ($t_{1/2}$)	1.21 - 2.06 hours
Apparent Clearance (CL/F)	9.04 - 11.2 mL/min/kg
Apparent Steady-State Volume of Distribution (Vss)	0.57 L/kg

Table 2: Effective Dose Range of **Zelquistinel** for Antidepressant-Like Effects in Rodents (Oral Administration)

Species	Model	Effective Dose Range
Mouse	Chronic Social Deficit	0.1 - 100 µg/kg
Rat	Forced Swim Test	0.1 - 100 µg/kg

Experimental Protocols

Preparation of **Zelquistinel** for Oral Administration

This protocol is based on the methods described by Burgdorf et al. (2022).

Materials:

- **Zelquistinel** powder

- Sterile saline (0.9% sodium chloride)
- Sterile microcentrifuge tubes or other appropriate containers
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required amount of **Zelquistinel**: Based on the desired dose and the body weight of the mice, calculate the total mass of **Zelquistinel** needed. For example, for a 10 µg/kg dose in a 25g mouse, you would need 0.25 µg of **Zelquistinel** per mouse.
- Weigh the **Zelquistinel**: Accurately weigh the calculated amount of **Zelquistinel** powder using an analytical balance.
- Prepare the vehicle: Use sterile saline as the vehicle for dissolving **Zelquistinel**.
- Dissolve the **Zelquistinel**: Add the weighed **Zelquistinel** powder to a sterile container. Add the appropriate volume of sterile saline to achieve the desired final concentration for dosing. The dosing volume for oral gavage in mice is typically 5-10 mL/kg.
- Ensure complete dissolution: Vortex the solution thoroughly to ensure that the **Zelquistinel** is completely dissolved. Visually inspect the solution to confirm there are no undissolved particles.
- Storage: The prepared **Zelquistinel** solution should be used immediately. If short-term storage is necessary, it should be kept on ice and protected from light.

Protocol for Oral Gavage in Mice

This is a standard protocol for oral gavage and should be performed by trained personnel in accordance with institutional animal care and use committee (IACUC) guidelines.

Materials:

- Prepared **Zelquistinel** solution

- Appropriately sized gavage needles (20-22 gauge, 1.5-2 inches long with a ball tip are suitable for most adult mice)
- Syringes (1 mL)
- Animal scale

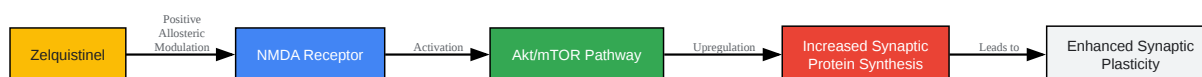
Procedure:

- Animal Handling and Restraint:
 - Gently handle the mice to minimize stress.
 - Weigh each mouse to determine the correct volume of the **Zelquistinel** solution to administer.
 - Properly restrain the mouse by scruffing the loose skin on its neck and back to immobilize the head and prevent biting. The mouse's body should be held firmly but gently.
- Gavage Needle Insertion:
 - Attach the gavage needle to the syringe containing the calculated volume of the dosing solution.
 - Hold the restrained mouse in a vertical position.
 - Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth.
 - The needle should pass smoothly down the esophagus. If any resistance is met, do not force the needle. Withdraw it and attempt re-insertion. The mouse will often swallow as the tube is passed.
- Administration of the Solution:
 - Once the needle is correctly positioned in the esophagus (the tip should be approximately at the level of the last rib), slowly depress the syringe plunger to administer the **Zelquistinel** solution.

- Administer the solution at a steady pace to avoid regurgitation.
- Post-Administration Monitoring:
 - After administration, gently remove the gavage needle.
 - Return the mouse to its home cage.
 - Monitor the mouse for at least 10-15 minutes for any signs of distress, such as difficulty breathing, which could indicate accidental administration into the trachea.

Visualizations

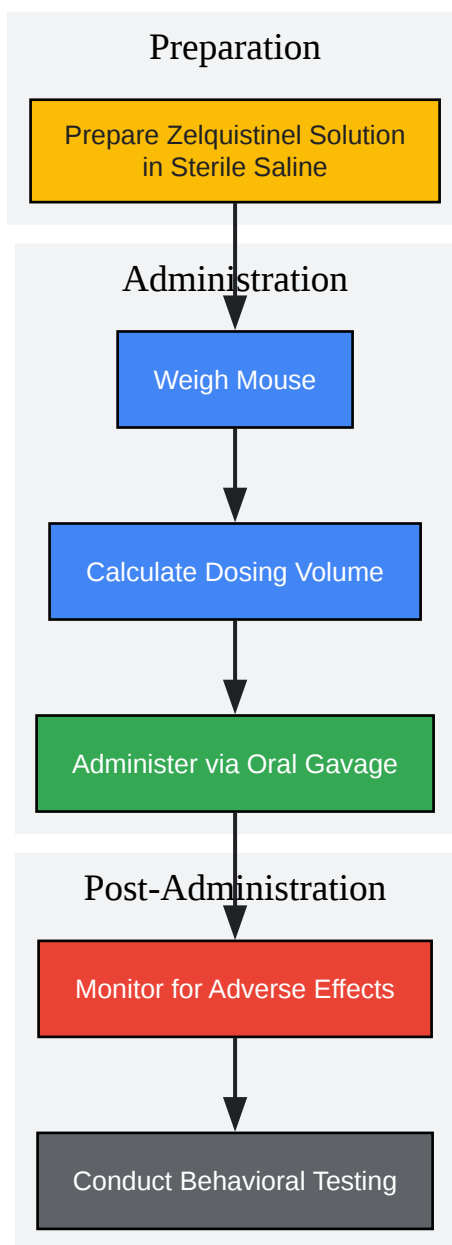
Signaling Pathway of Zelquistinel



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Caption: Proposed signaling pathway of **Zelquistinel**.

Experimental Workflow for Oral Administration of Zelquistinel in Mice



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Caption: Experimental workflow for oral **Zelquistinel** administration.

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References

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